

Application Notes and Protocols for SJF620-Mediated BTK Degradation

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Compound of Interest

Compound Name: SJF620

Cat. No.: B1193512

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Abstract

This document provides detailed application notes and experimental protocols for the characterization of **SJF620**, a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Bruton's tyrosine kinase (BTK). **SJF620** functions by recruiting the E3 ubiquitin ligase Cereblon (CRBN) to BTK, leading to its ubiquitination and subsequent degradation by the proteasome.^{[1][2][3][4]} These protocols are intended to guide researchers in the cellular evaluation of **SJF620**, with a focus on quantifying BTK degradation and understanding its mechanism of action.

Introduction

Bruton's tyrosine kinase (BTK) is a critical component of the B-cell receptor (BCR) signaling pathway, playing a pivotal role in B-cell development, differentiation, and survival.^{[3][5][6][7]} Dysregulation of BTK signaling is implicated in various B-cell malignancies, making it a prime therapeutic target.^{[4][8]} PROTACs represent a novel therapeutic modality that induces the degradation of target proteins rather than simply inhibiting their activity.^{[3][9]} **SJF620** is a heterobifunctional molecule that links a BTK-binding moiety to a ligand for the CRBN E3 ligase, thereby hijacking the cell's ubiquitin-proteasome system to selectively eliminate BTK.^{[1][2][3][4]}

Data Presentation

Quantitative Analysis of SJF620 Activity

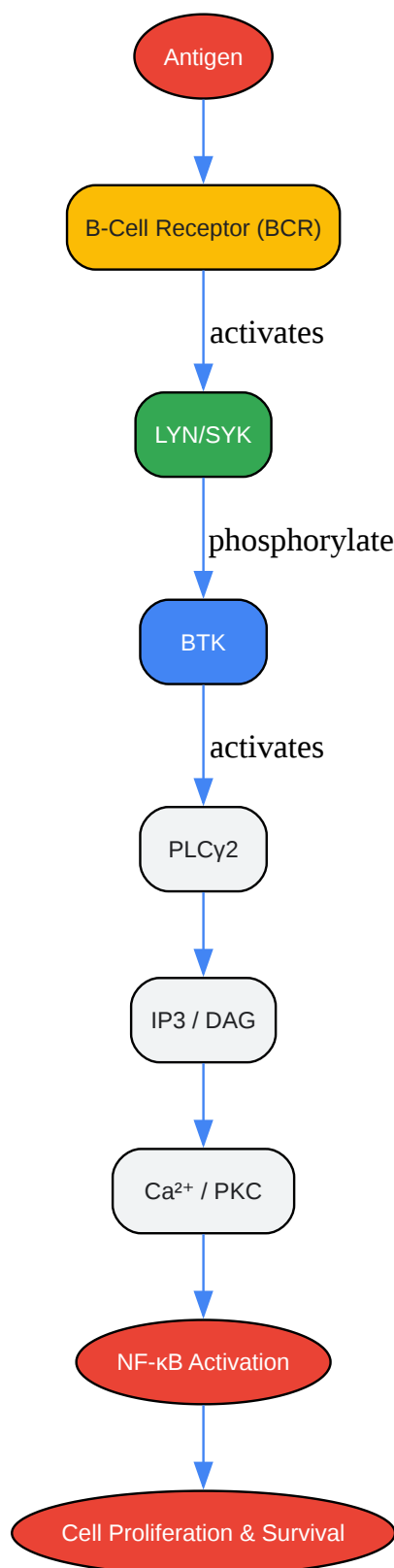
The efficacy of **SJF620** is determined by its ability to induce the degradation of BTK in a concentration-dependent manner. The key parameters to quantify are the half-maximal degradation concentration (DC50) and the maximum level of degradation (Dmax).

Compound	Cell Line	DC50 (nM)	Dmax (%)	Assay Method	Reference
SJF620	NAMALWA	7.9	>95%	Western Blot	[1] [2] [10]
PTD10	Ramos	0.5 ± 0.2	>95%	Western Blot	[11]
PTD10	JeKo-1	0.6 ± 0.2	>95%	Western Blot	[11]
NC-1	Mino	2.2	Not Reported	Not Specified	[8]

Signaling and Experimental Workflow Diagrams

BTK Signaling Pathway

This diagram illustrates the central role of BTK in the B-cell receptor (BCR) signaling cascade.

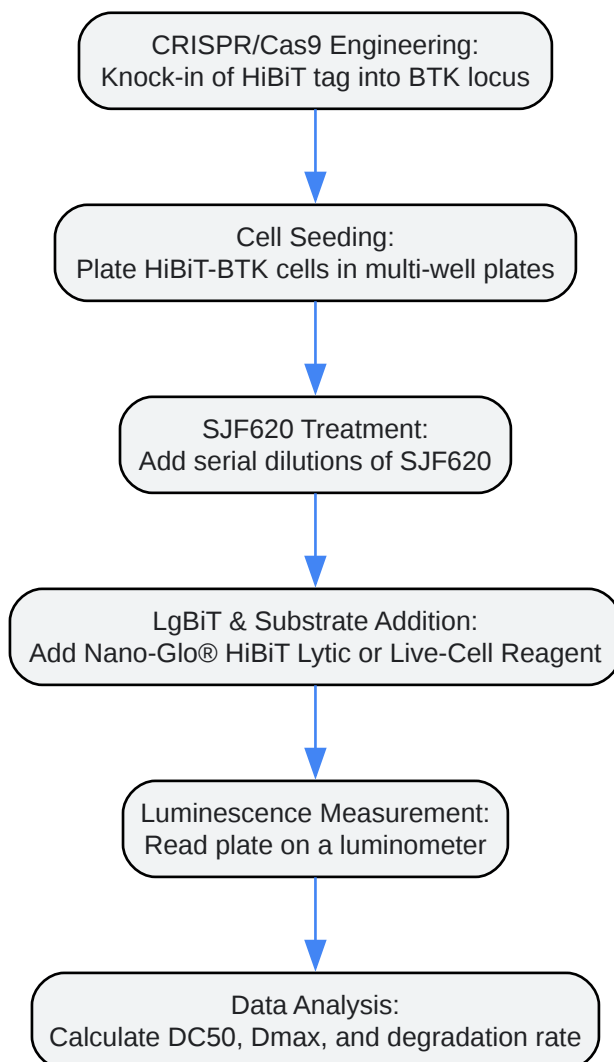
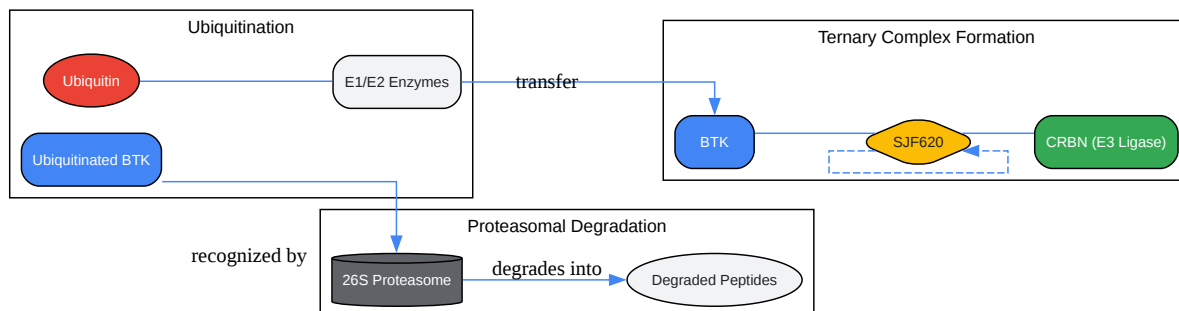


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Caption: Simplified BTK Signaling Pathway upon B-Cell Receptor Activation.

SJF620 Mechanism of Action

The following diagram depicts the PROTAC-mediated degradation of BTK by **SJF620**.



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